

Navigating the Risks: A Comprehensive Guide to Handling 1,1,3-Trichloropropene

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Compound of Interest

Compound Name: **1,1,3-Trichloropropene**

Cat. No.: **B110787**

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For Researchers, Scientists, and Drug Development Professionals

As a senior application scientist, I understand that progress in the lab goes hand-in-hand with rigorous safety protocols. This guide provides essential, in-depth information for the safe handling of **1,1,3-trichloropropene** (CAS No. 2567-14-8), a versatile but hazardous chemical intermediate. Our goal is to empower you with the knowledge to not only protect yourself but also to ensure the integrity of your research by fostering a culture of safety.

Understanding the Compound: Why Caution is Critical

1,1,3-Trichloropropene is a colorless to light yellow liquid with a sharp, pungent odor.^[1] It is a valuable intermediate in chemical synthesis, notably in the production of pesticides and other chemicals.^[1] However, its utility is matched by its hazardous properties. It is a flammable liquid and vapor, harmful if swallowed, and causes skin and serious eye irritation.^{[2][3]} Understanding these intrinsic properties is the first step in developing a robust safety plan.

Core Safety Directives: Personal Protective Equipment (PPE)

The selection of appropriate PPE is your first and most critical line of defense. A risk assessment should always precede handling, but the following provides a baseline for working with **1,1,3-trichloropropene**.

Engineering Controls: The Primary Barrier

Before considering personal gear, robust engineering controls must be in place.

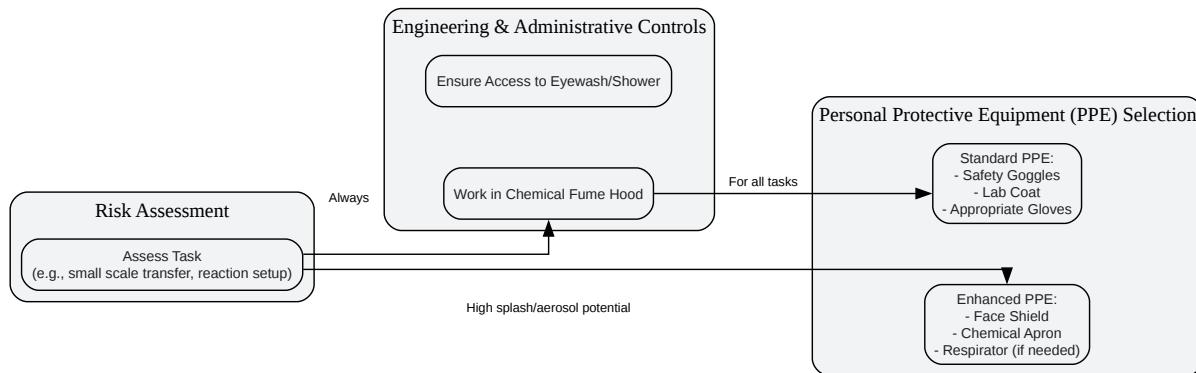
- Ventilation: Always handle **1,1,3-trichloropropene** in a well-ventilated area.[\[4\]](#) A certified chemical fume hood is mandatory for all operations that may generate vapors or aerosols.
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[4\]](#)

Personal Protective Equipment: Your Last Line of Defense

While engineering controls are designed to contain the hazard, PPE is crucial for protecting you from residual exposure.

- Eye and Face Protection: Chemical safety goggles are the minimum requirement.[\[2\]](#) A face shield should be worn in situations with a higher risk of splashing.[\[4\]](#)
- Skin Protection:
 - Gloves: Wear impervious gloves. While specific breakthrough times for **1,1,3-trichloropropene** are not readily available in the searched literature, gloves made of materials like Viton or nitrile rubber are generally recommended for chlorinated solvents. Always inspect gloves for any signs of degradation or perforation before use and change them frequently.
 - Lab Coat: A chemically resistant lab coat is essential.
 - Additional Protection: For larger quantities or tasks with a high splash risk, consider a chemical-resistant apron and boots.
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable limits, or during emergency situations, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[5\]](#)

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE.



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Caption: PPE selection workflow for handling **1,1,3-Trichloropropene**.

Operational Plan: From Receipt to Disposal

A meticulous operational plan is vital for minimizing risk throughout the chemical's lifecycle in your laboratory.

Handling and Storage

- **Grounding:** Take precautionary measures against static discharge. Ground and bond containers and receiving equipment during transfer.[\[4\]](#)
- **Ignition Sources:** Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#) Use only non-sparking tools.[\[4\]](#)

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[4] Keep away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and alkali metals.[2]
- Personal Hygiene: Do not eat, drink, or smoke in areas where **1,1,3-trichloropropene** is handled.[4] Wash hands thoroughly after handling.[4]

Parameter	Value	Source
CAS Number	2567-14-8	[2][6]
Molecular Formula	C3H3Cl3	[1][6]
Molecular Weight	145.41 g/mol	[1][6]
Appearance	Colorless to light yellow/brown liquid	[1][6]
Boiling Point	131.5 °C	[7]
Flash Point	48.9 °C	[1]
Density	1.4 g/cm ³ (at 20 °C)	[7]

Emergency Procedures: Be Prepared

Even with the best precautions, accidents can happen. A clear and practiced emergency plan is crucial.

Spills and Leaks

- Immediate Actions:
 - Evacuate non-essential personnel from the area.
 - Remove all sources of ignition.[4]
 - Ensure adequate ventilation.
- Containment and Cleanup:

- Wear appropriate PPE, including respiratory protection if necessary.
- For small spills, absorb with a non-combustible material like sand, earth, or vermiculite.[4]
[5]
- Collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.[4]
- Clean the spill area with a suitable solvent, followed by soap and water.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing.[4] Flush skin with plenty of soap and water.[4] Seek medical attention if irritation persists.[4]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[4] If not breathing, give artificial respiration. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting.[5] Rinse mouth with water.[2] Seek immediate medical attention.[2]

Disposal Plan: Responsible Stewardship

Proper disposal is a critical final step in the safe handling of **1,1,3-trichloropropene**.

- Waste Characterization: All waste containing **1,1,3-trichloropropene**, including contaminated absorbents and PPE, must be treated as hazardous waste.
- Containerization: Store waste in clearly labeled, sealed containers that are compatible with the chemical.
- Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations.[4] This will typically involve a licensed hazardous waste disposal contractor.

By adhering to these comprehensive guidelines, you can confidently and safely utilize **1,1,3-trichloropropene** in your research and development endeavors, fostering a secure and productive laboratory environment.

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